

Ivocerin: A Viable High-Performance Alternative to Camphorquinone in Dental Composites

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Camphorquinone

Cat. No.: B1214180

[Get Quote](#)

A comprehensive comparison of Ivocerin and **Camphorquinone**, focusing on their efficacy as photoinitiators in dental restorative materials. This guide synthesizes experimental data on key performance metrics, including degree of conversion, depth of cure, mechanical properties, and biocompatibility, to inform researchers and clinicians in materials science and drug development.

The quest for ideal dental restorative materials has led to significant advancements in polymer chemistry, with the photoinitiator system playing a pivotal role in the clinical success of resin-based composites. For decades, **Camphorquinone** (CQ) has been the gold standard, the most commonly used photoinitiator in dental resins.[1][2][3][4][5][6] However, its inherent yellowish color and the need for a co-initiator have driven the search for alternatives.[6][7][8] Ivocerin, a dibenzoyl germanium derivative, has emerged as a promising alternative, offering enhanced reactivity and improved aesthetic outcomes.[7][9][10][11] This guide provides a detailed comparison of Ivocerin and **Camphorquinone**, supported by experimental data, to elucidate their respective performance characteristics.

Overview of Photoinitiator Properties

Property	Ivocerin	Camphorquinone (CQ)
Chemical Type	Dibenzoyl germanium derivative (Norrish Type I)[10][11][12][13]	α -diketone (Norrish Type II)[1][2][13]
Absorption Spectrum	370 - 460 nm[10][11][14]	360 - 510 nm[7][9]
Absorption Maximum (λ_{max})	~418 nm[7][9][10][11]	~468 nm[1][2][3][4][5][7]
Co-initiator Requirement	Not required (can be used alone)[12]	Requires a co-initiator (typically a tertiary amine)[1][2][4][5][8]
Color	Light yellowish, with good bleaching properties[12][15]	Intense yellow, which can impact aesthetics[3][7][9]

Performance Comparison

Degree of Conversion (DC)

The degree of conversion, a measure of the percentage of monomer converted to polymer, is a critical factor influencing the physical and mechanical properties of a dental composite.[14] Studies have consistently shown that resin cements containing Ivocerin exhibit a significantly higher degree of conversion compared to those with **Camphorquinone**. For instance, a study evaluating luting cements found that a Variolink-Esthetic cement containing Ivocerin achieved a DC of $87.18 \pm 2.90\%$, whereas a Variolink-N cement with a conventional photoinitiator system had a DC of only $44.55 \pm 4.33\%$.[14][16] Another source reinforces this, stating the DC of a cement with Ivocerin is about 87%, compared to approximately 44% for a cement containing CQ and a tertiary amine.[7][9] This higher efficiency is attributed to Ivocerin's ability to generate more free radicals upon light exposure.[10]

Dental Material	Photoinitiator System	Degree of Conversion (%)
Variolink-Esthetic (light-cure)	Ivocerin-based[14]	87.18 ± 2.90[14][16]
NX3 (light-cure)	Not specified	75.91 ± 5.11[14]
Calibra (dual-cure)	Not specified	61.52 ± 3.87[14]
Variolink-N (dual-cure)	Camphorquinone-based[14]	44.55 ± 4.33[14][16]

Depth of Cure

The ability to cure composites in thicker layers, known as bulk-fill capability, is a significant advantage in clinical practice, saving time and reducing technique sensitivity. Ivocerin was specifically developed as a "polymerization booster" to enable a greater depth of cure.[14][15][17] Materials containing Ivocerin can be effectively cured in increments of up to 4 mm.[12][15][18] In contrast, conventional composites using **Camphorquinone** are typically limited to 2 mm increments to ensure adequate polymerization.[3][12] The enhanced depth of cure with Ivocerin is a result of its high reactivity to curing light.[14]

Photoinitiator	Typical Depth of Cure
Ivocerin	Up to 4 mm[12][15][18]
Camphorquinone	Up to 2 mm[3]

Mechanical Properties

The mechanical integrity of a dental composite is paramount for its long-term clinical performance. Key properties include microhardness, flexural strength, and contraction stress.

Microhardness: Vickers microhardness (MH) is often used to assess the extent of polymerization and is correlated with the degree of conversion. A study on resin cements demonstrated that Variolink-Esthetic (with Ivocerin) and NX3 cement showed significantly higher microhardness compared to other groups.[14]

Flexural Strength and Modulus: Research indicates that dental composites incorporating Ivocerin exhibit higher flexural strength and ultimate tensile strength compared to those

containing only **Camphorquinone**.^[10] However, one study found that a composite with only CQ (Filtek Ultimate) demonstrated the highest flexural strength (87.32 ± 19.03 MPa) compared to composites containing a combination of CQ and Ivocerin (Tetric Evoceram Powerfill IVB: 79.3 ± 14.37 MPa).^[10]

Contraction Stress: Polymerization shrinkage and the associated stress can lead to marginal gaps and restoration failure. Interestingly, composites containing additional photoinitiators like Ivocerin have been shown to have the lowest contraction stress.^{[10][11]} For example, TetricEvoCeram Powerfill (containing Ivocerin) exhibited a contraction stress of 7.4 ± 1 MPa, which was significantly lower than that of Filtek Ultimate (13.7 ± 0.4 MPa) which contains CQ.^[10]

Mechanical Property	Composite with Ivocerin (and CQ)	Composite with CQ only
Flexural Strength (MPa)	79.3 ± 14.37 (Tetric Evoceram Powerfill IVB) ^[10]	87.32 ± 19.03 (Filtek Ultimate) ^[10]
Diametral Tensile Strength (MPa)	32.5 ± 5.29 (Tetric Evoceram Powerfill IVB) ^[10]	48.03 ± 5.97 (Filtek Ultimate) ^[10]
Microhardness (HV)	54.27 ± 4.1 (Tetric Evoceram Powerfill IVB) ^[10]	93.82 ± 17.44 (Filtek Ultimate) ^[10]
Contraction Stress (MPa)	7.4 ± 1 (Tetric Evoceram Powerfill IVB) ^{[10][11]}	13.7 ± 0.4 (Filtek Ultimate) ^{[10][11]}

Biocompatibility and Aesthetics

Biocompatibility: Studies have indicated that Ivocerin has low cytotoxicity and no mutagenic effect.^{[7][9][10][11]} While **Camphorquinone** is also considered biocompatible, concerns exist regarding the potential for unreacted CQ and its byproducts to leach from the restoration, which may have cytotoxic effects.^{[2][3][19]}

Color Stability: A significant drawback of **Camphorquinone** is its distinct yellow color, which can negatively impact the final shade of the restoration and may lead to long-term darkening.^{[7][9]} Ivocerin, on the other hand, exhibits excellent bleaching properties, meaning it becomes

nearly colorless after polymerization, leading to better color stability.[12][15] This makes it particularly suitable for aesthetic restorations, including bleach shades.[20]

Experimental Protocols

Determination of Degree of Conversion (DC) using Fourier Transform Infrared (FTIR) Spectroscopy

This protocol is based on the methodology described in the study by Alkhudhairy et al.[14][16]

- **Sample Preparation:** Fabricate ten disks (e.g., 1mm height x 2mm diameter) of each resin cement material.
- **Uncured Spectrum Acquisition:** Record the attenuated total reflectance (ATR) spectrum of the uncured resin paste. Collect 16 scans at a resolution of 4 cm⁻¹.
- **Curing:** Light-cure each disk through a ceramic disk for 40 seconds using a dental curing light with an intensity of at least 1000 mW/cm².
- **Cured Spectrum Acquisition:** Record the ATR-FTIR spectrum of the cured specimen under the same conditions as the uncured sample.
- **Calculation of DC:** Determine the DC by measuring the changes in the peak height ratio of the aliphatic C=C absorption peak at 1638 cm⁻¹ against an internal standard aromatic C=C peak at 1608 cm⁻¹ before and after curing. The formula for calculating the degree of conversion is:

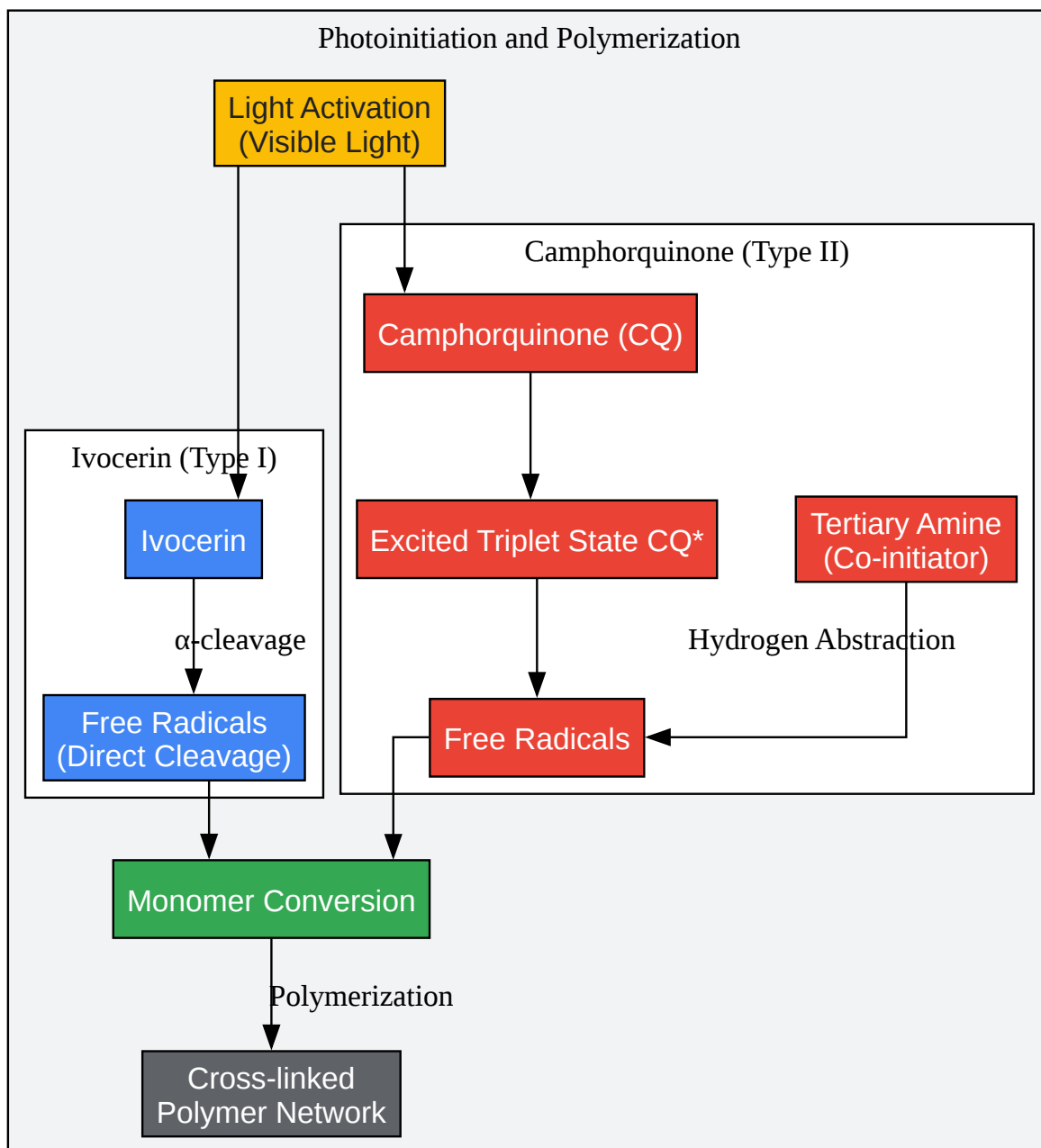
$$\text{DC (\%)} = [1 - (\text{Peak height of C=C at } 1638 \text{ cm}^{-1} \text{ (cured)} / \text{Peak height of C=C at } 1608 \text{ cm}^{-1} \text{ (cured)}) / (\text{Peak height of C=C at } 1638 \text{ cm}^{-1} \text{ (uncured)} / \text{Peak height of C=C at } 1608 \text{ cm}^{-1} \text{ (uncured)})] \times 100$$

Assessment of Depth of Cure using Vickers Microhardness Profile

This protocol is a generalized procedure based on common methodologies.[2][14][16]

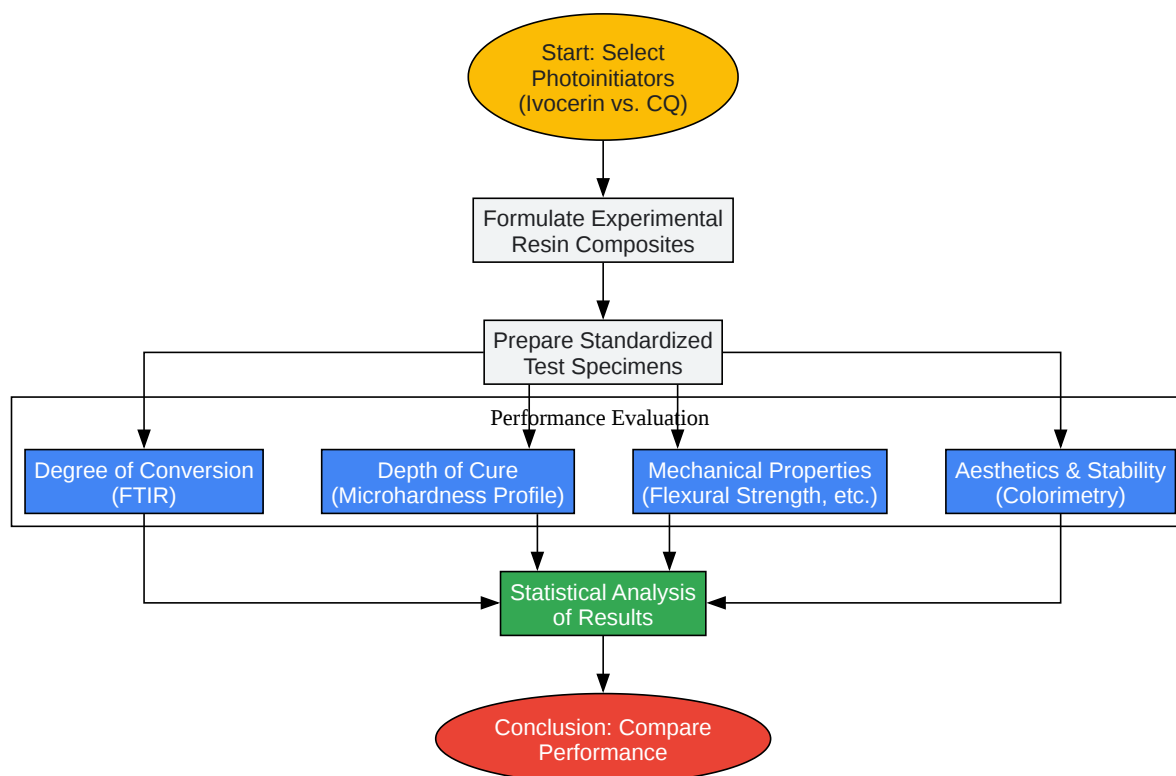
- **Sample Preparation:** Prepare cylindrical specimens of the composite material (e.g., 4 mm in depth).
- **Curing:** Light-cure the specimens from the top surface for the manufacturer's recommended time (e.g., 10 or 20 seconds).
- **Sectioning:** After 24 hours of storage in the dark at 37°C, section the specimens vertically.
- **Microhardness Measurements:** Perform Vickers microhardness indentations along the central axis of the sectioned surface at various depths from the top surface (e.g., 0.1 mm, 1 mm, 2 mm, 3 mm, 4 mm). Use a load of 100g for 15 seconds.[\[14\]](#)[\[16\]](#)
- **Depth of Cure Determination:** The depth of cure is defined as the depth at which the microhardness value is at least 80% of the maximum hardness value recorded at the top surface.

Signaling Pathways and Experimental Workflows



[Click to download full resolution via product page](#)

Caption: Photoinitiation mechanisms of Ivocerin and **Camphorquinone**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for comparing photoinitiator performance.

Conclusion

Ivocerin presents a compelling case as a high-performance alternative to **Camphorquinone** in dental photoinitiator systems. Its primary advantages lie in its ability to achieve a significantly higher degree of conversion and a greater depth of cure, enabling the use of bulk-fill techniques that can improve clinical efficiency.^{[12][14][15][18]} Furthermore, its superior color

stability and lower polymerization stress address key aesthetic and mechanical limitations of **Camphorquinone**-based systems.[7][9][10][11][12][15] While some mechanical properties like flexural strength may be comparable or, in some formulations, slightly lower than highly optimized CQ-based composites, the overall profile of Ivocerin, particularly when used in combination with other photoinitiators, offers a significant advancement in the development of aesthetic, durable, and user-friendly dental restorative materials.[10][15] Future research should continue to explore optimal concentrations and combinations of Ivocerin with other monomers and fillers to fully harness its potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Camphorquinone | CQ Photoinitiator | RUO [benchchem.com]
- 2. Effect of Camphorquinone Concentration in Physical-Mechanical Properties of Experimental Flowable Resin Composites - PMC [pmc.ncbi.nlm.nih.gov]
- 3. longchangchemical.com [longchangchemical.com]
- 4. taylorandfrancis.com [taylorandfrancis.com]
- 5. Evaluation of the Selected Mechanical and Aesthetic Properties of Experimental Resin Dental Composites Containing 1-phenyl-1,2 Propanedione or Phenylbis(2,4,6-trimethylbenzoyl)-phosphine Oxide as a Photoinitiator - ProQuest [proquest.com]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. The Photoinitiators Used in Resin Based Dental Composite—A Review and Future Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Mapping camphorquinone consumption, conversion and mechanical properties in methacrylates with systematically varied CQ/amine compositions | Pocket Dentistry [pocketdentistry.com]
- 9. mdpi.com [mdpi.com]
- 10. The Influence of Various Photoinitiators on the Properties of Commercial Dental Composites - PMC [pmc.ncbi.nlm.nih.gov]

- 11. mdpi.com [mdpi.com]
- 12. ivodent.hu [ivodent.hu]
- 13. New Universal Bulk-Fill Composites with Translucency Shift: Impact of Rapid Curing and Ageing on Polymerisation and Mechanical Properties [mdpi.com]
- 14. Degree of conversion and depth of cure of Ivocerin containing photo-polymerized resin luting cement in comparison to conventional luting agents - PMC [pmc.ncbi.nlm.nih.gov]
- 15. cdn.vivarep.com [cdn.vivarep.com]
- 16. researchgate.net [researchgate.net]
- 17. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 18. dentalproductsreport.com [dentalproductsreport.com]
- 19. Biocompatibility of composite resins - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Mastering the esthetics of bulk-fill composites | Ivoclar [ivoclar.com]
- To cite this document: BenchChem. [Ivocerin: A Viable High-Performance Alternative to Camphorquinone in Dental Composites]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214180#ivocerin-as-an-alternative-photoinitiator-to-camphorquinone-in-dental-materials]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com